

# Personal protective equipment for handling N-Thionylaniline

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## Compound of Interest

Compound Name: **N-Thionylaniline**

Cat. No.: **B073212**

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## Essential Safety and Handling Guide for N-Thionylaniline

This guide provides immediate, essential safety and logistical information for handling **N-Thionylaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Physicochemical and Safety Data

A summary of key quantitative data for **N-Thionylaniline** is presented below for easy reference.

Property	Value	Reference
CAS Number	1122-83-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NSO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	139.18 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Straw-colored liquid / Yellowish oil	<a href="#">[4]</a>
Density	1.236 g/mL at 25 °C	<a href="#">[2]</a>
Boiling Point	200 °C	<a href="#">[2]</a>
Flash Point	84 °C (183.2 °F) - closed cup	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.627	<a href="#">[2]</a>

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety when handling **N-Thionylaniline**.

- Eye and Face Protection: Always wear chemical safety goggles and a face shield that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Skin Protection: Wear appropriate protective gloves and a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)[\[5\]](#)
- Respiratory Protection: For operations that may generate aerosols or vapors, use a NIOSH-approved respirator with an appropriate cartridge (e.g., N95 or ABEK (EN14387) respirator filter).[\[2\]](#)[\[6\]](#) In case of a fire, a self-contained breathing apparatus (SCBA) is required.[\[1\]](#)
- General Hygiene: Adhere to good industrial hygiene and safety practices.[\[1\]](#) Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[\[5\]](#)

## Handling and Storage Procedures

- Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[[1](#)]
  - Avoid all contact with skin, eyes, and clothing.[[1](#)][[5](#)]
  - Do not inhale vapors or mists.[[1](#)]
  - Keep the substance away from open flames, hot surfaces, and all sources of ignition.[[1](#)][[5](#)]
  - Implement measures to prevent static discharge.[[1](#)]
- Storage:
  - Store in a cool, dry, and well-ventilated area.[[1](#)]
  - Keep containers tightly sealed.[[1](#)]
  - Store away from heat, sparks, and open flames.[[1](#)]

## Emergency and First-Aid Protocols

Immediate response is crucial in the event of an exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids.[[1](#)] Seek immediate medical attention.[[1](#)]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[[1](#)] Remove contaminated clothing. If irritation or other symptoms develop, seek medical attention.[[1](#)]
- Inhalation: Move the individual to fresh air.[[1](#)] If breathing is difficult or symptoms occur, seek medical attention.[[1](#)]
- Ingestion: Rinse the mouth thoroughly with water.[[1](#)] Drink plenty of water. Do not induce vomiting. Seek medical attention if symptoms arise.[[1](#)]

## Spill and Disposal Plan

- Spill Response:
  - Evacuate the area and ensure adequate ventilation.[[1](#)]
  - Eliminate all sources of ignition.[[1](#)]
  - Wear the appropriate PPE as outlined above.[[1](#)]
  - Contain the spill using an inert absorbent material.
  - Collect the absorbed material and place it into a suitable, sealed container for disposal.[[1](#)]
- Waste Disposal:
  - Dispose of all waste materials, including contaminated PPE and spill cleanup materials, in accordance with local, regional, and national hazardous waste regulations.[[1](#)][[5](#)][[7](#)]
  - Do not dispose of **N-Thionylaniline** down the drain.[[1](#)]

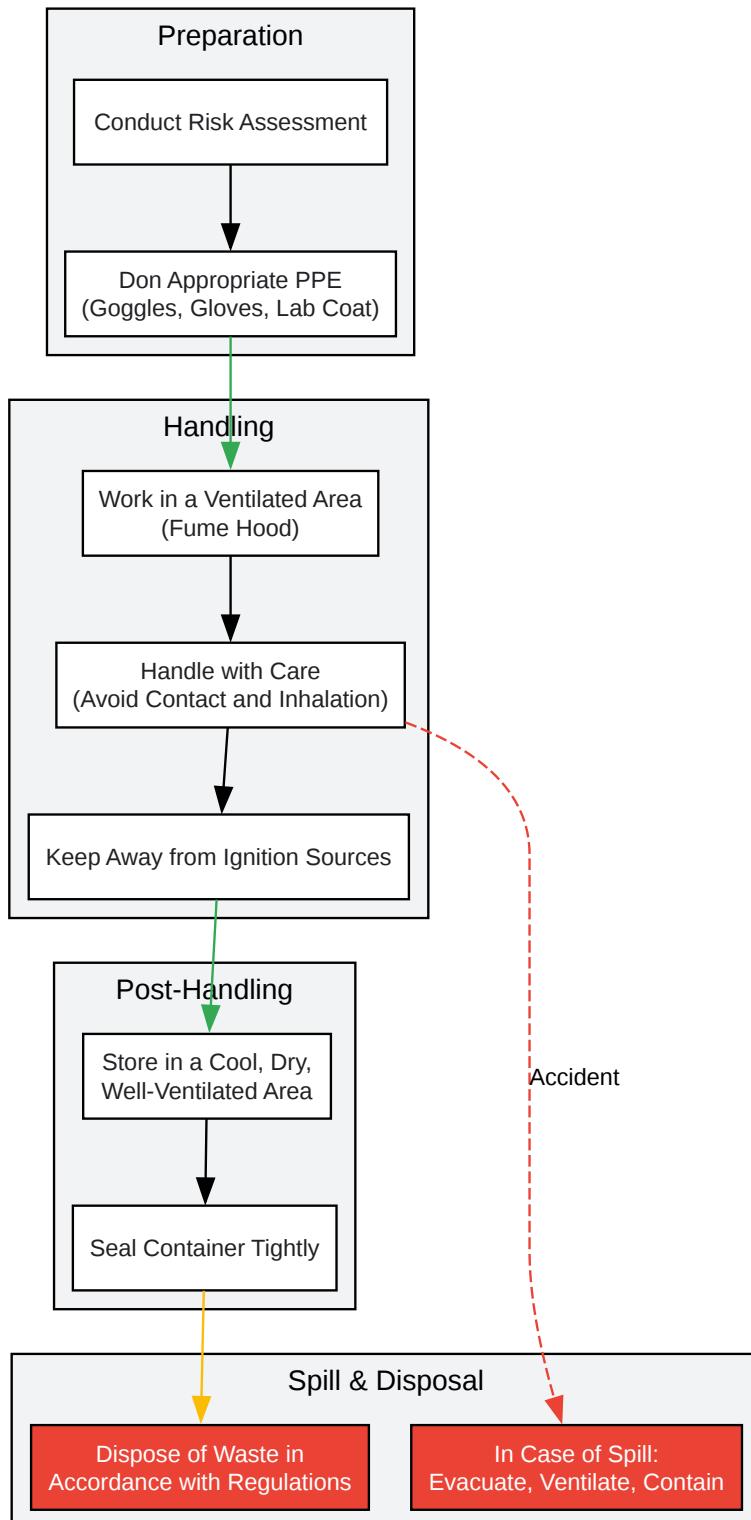
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam to extinguish a fire.[[1](#)] A water mist can be used to cool containers that are exposed to fire.[[1](#)]
- Specific Hazards: **N-Thionylaniline** is a combustible liquid.[[1](#)] Containers are at risk of exploding when heated.[[1](#)]
- Protective Equipment for Firefighters: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[[1](#)]

## Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **N-Thionylaniline**, from initial preparation to final disposal.

## Safe Handling Workflow for N-Thionylaniline

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of N-Thionylaniline.**

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